

Molecular basis for the long-acting properties of Laninamivir octanoate

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Compound of Interest

Compound Name: *Laninamivir octanoate*

Cat. No.: *B1674464*

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The Enduring Efficacy of Laninamivir Octanoate: A Molecular Deep Dive

An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

Laninamivir octanoate is a long-acting inhaled neuraminidase inhibitor approved for the treatment and prophylaxis of influenza. Its unique molecular design as a prodrug confers a prolonged therapeutic window, allowing for a single-dose regimen. This technical guide provides a comprehensive overview of the molecular basis for the long-acting properties of **Laninamivir octanoate**, detailing its mechanism of action, pharmacokinetic profile, and the key experimental methodologies used in its characterization.

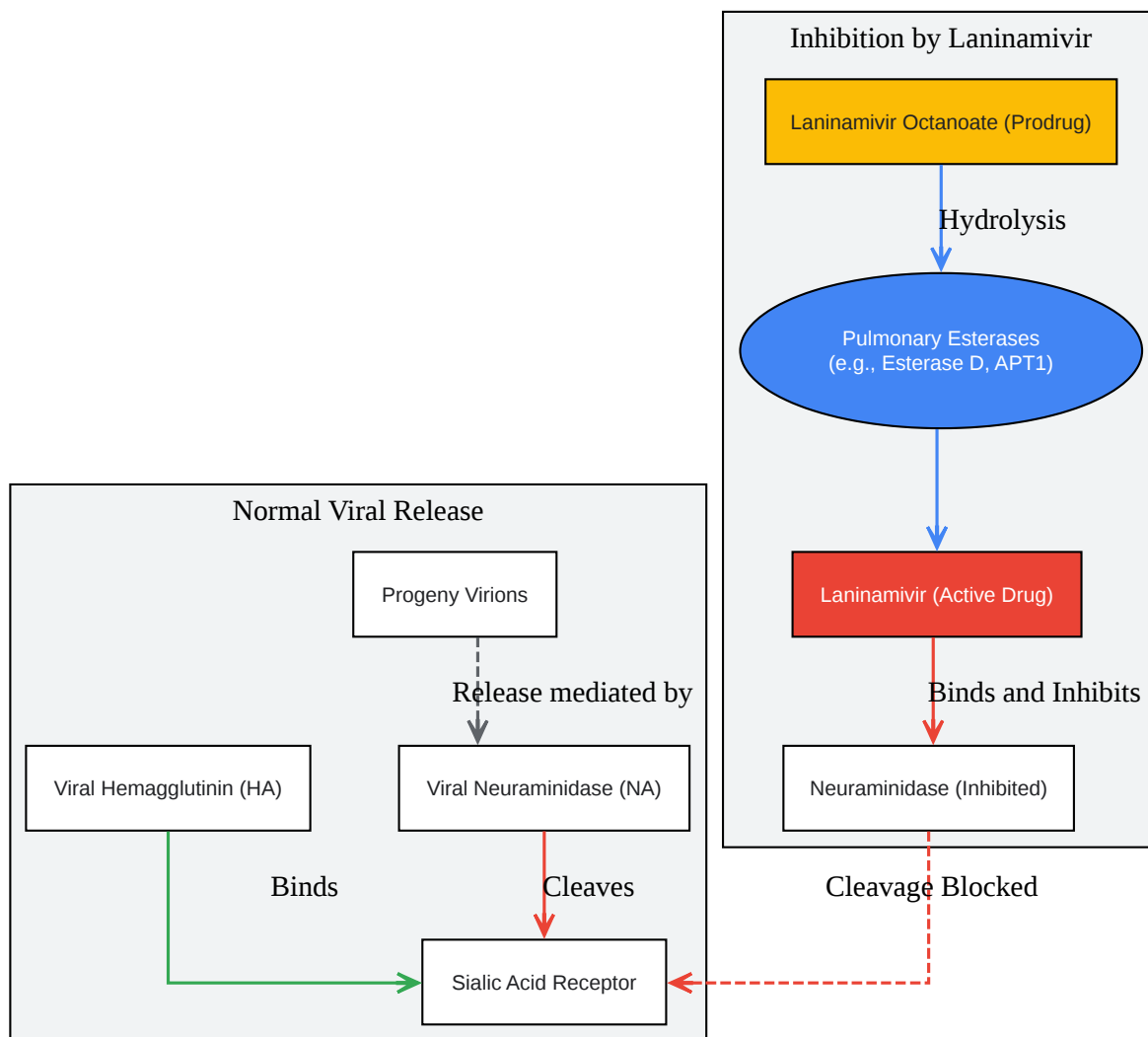
Molecular Mechanism of Action

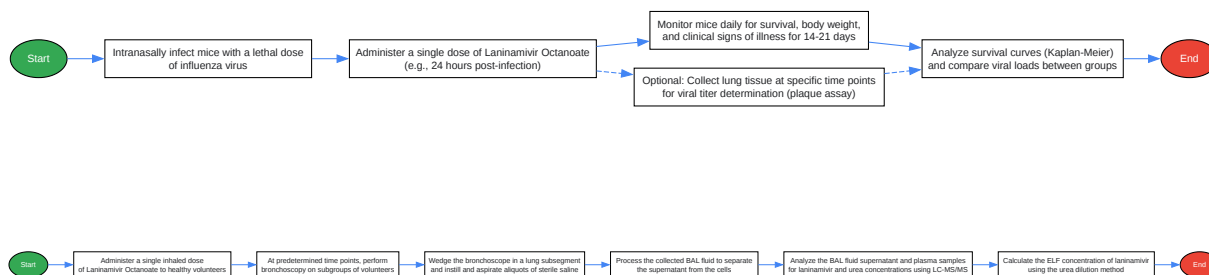
Laninamivir octanoate is an octanoyl ester prodrug of its active metabolite, laninamivir.^[1] Following inhalation, it is deposited in the respiratory tract where it undergoes hydrolysis by pulmonary esterases to release laninamivir.^[1] Laninamivir is a potent and selective inhibitor of the influenza virus neuraminidase (NA) enzyme, which is crucial for the release of progeny virions from infected cells. By binding to the active site of the NA enzyme, laninamivir prevents the cleavage of sialic acid residues on the host cell surface, leading to the aggregation of newly

formed viruses at the cell membrane and preventing their release and subsequent infection of other cells.[2]

The long-acting nature of laninamivir is attributed to its slow dissociation from the neuraminidase enzyme, ensuring sustained viral inhibition.[3]

Signaling Pathway of Neuraminidase Inhibition





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